

Application Notes and Protocols for Assessing Casimersen Stability in Biological Matrices

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Introduction

Casimersen (AMONDYS 45®) is an antisense phosphorodiamidate morpholino oligomer (PMO) designed to treat Duchenne muscular dystrophy (DMD) in patients with mutations amenable to exon 45 skipping.[1] As with all oligonucleotide therapeutics, a thorough assessment of its stability in biological matrices is critical for accurate pharmacokinetic and toxicokinetic studies, ensuring reliable data for preclinical and clinical development. These application notes provide detailed protocols for the quantitative analysis of Casimersen in biological matrices, focusing on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Hybridization Enzyme-Linked Immunosorbent Assay (ELISA), two common and robust methods for oligonucleotide quantification.

The stability of **Casimersen** should be evaluated under various conditions that mimic sample handling and storage, including freeze-thaw cycles, short-term (benchtop) stability, and long-term storage. While specific quantitative stability data for **Casimersen** is not publicly available, the provided protocols are based on established methods for PMOs and other antisense oligonucleotides.

Mechanism of Action: Exon Skipping

Casimersen functions by binding to exon 45 of the dystrophin pre-mRNA. This binding blocks the splicing machinery from including exon 45 in the mature mRNA. The exclusion of this exon



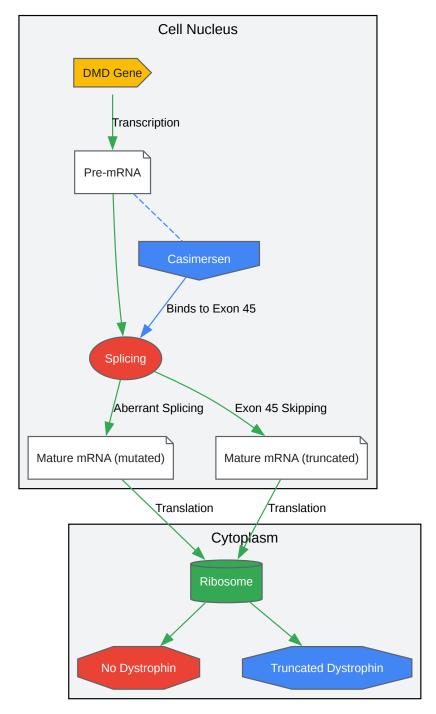
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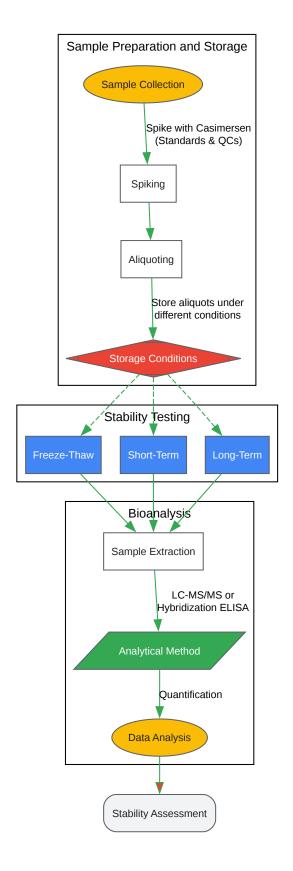
restores the reading frame of the dystrophin gene, leading to the production of a truncated but still functional dystrophin protein. This process is crucial for maintaining muscle cell integrity in applicable DMD patients.



Casimersen's Mechanism of Action







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